

Application Notes and Protocols for SGC2085 in Cancer Research

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Compound of Interest

Compound Name: SGC2085
Cat. No.: B10771654

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Introduction

SGC2085 is a potent and selective inhibitor of the Coactivator-Associated Arginine Methyltransferase 1 (CARM1), also known as Protein Arginine Methyltransferase 4 (PRMT4). CARM1 is a crucial enzyme that catalyzes the asymmetric dimethylation of arginine residues on both histone and non-histone proteins.[1][2] Dysregulation of CARM1 activity has been implicated in the pathogenesis of various cancers, including breast, colorectal, and prostate cancers, making it an attractive therapeutic target.[2] **SGC2085** serves as a valuable chemical probe for investigating the biological functions of CARM1 and for validating it as a therapeutic target in cancer. These application notes provide detailed protocols for the experimental use of **SGC2085** in cancer research.

Quantitative Data

The following tables summarize the key quantitative data for **SGC2085** based on available literature.

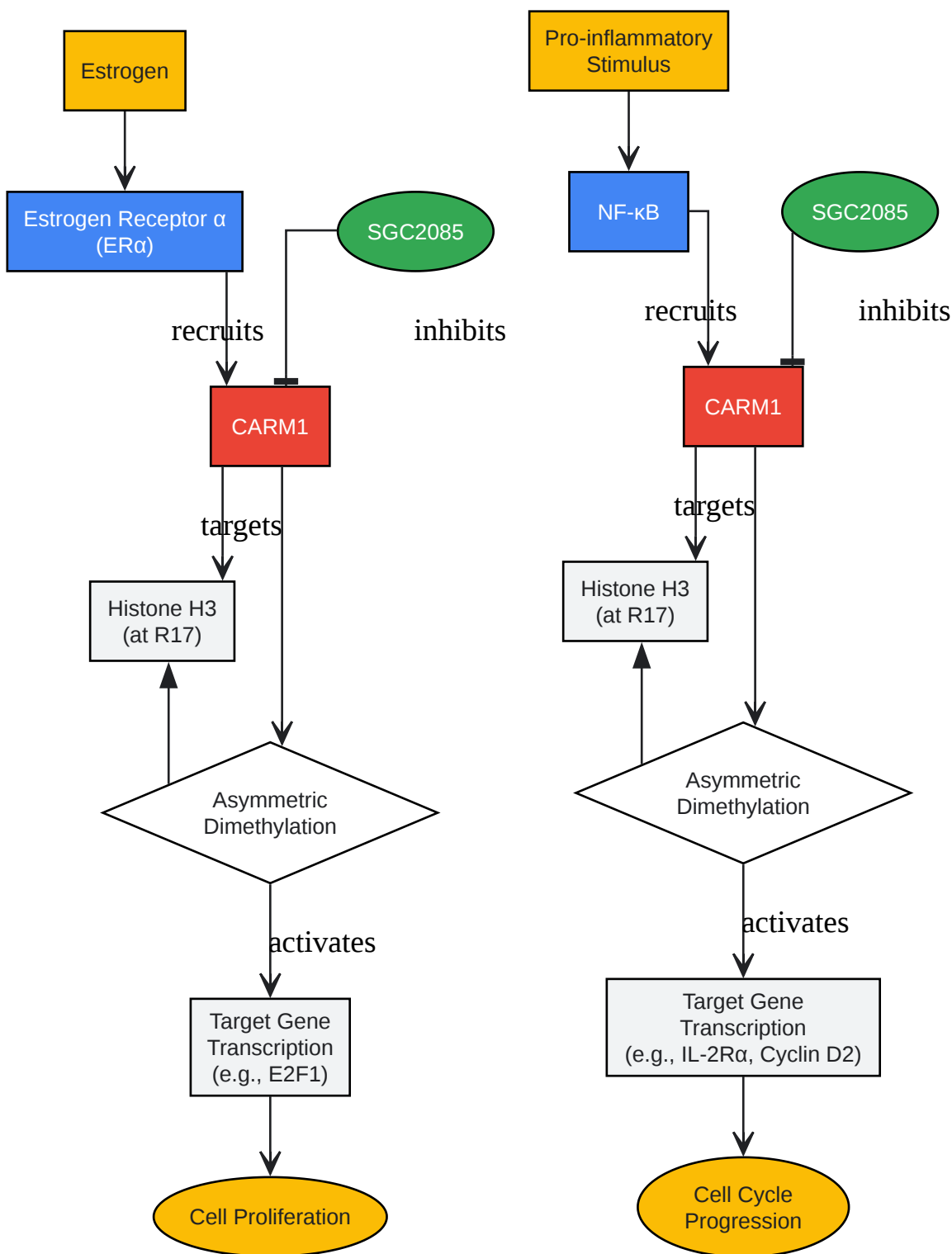
Table 1: In Vitro Inhibitory Activity of **SGC2085**

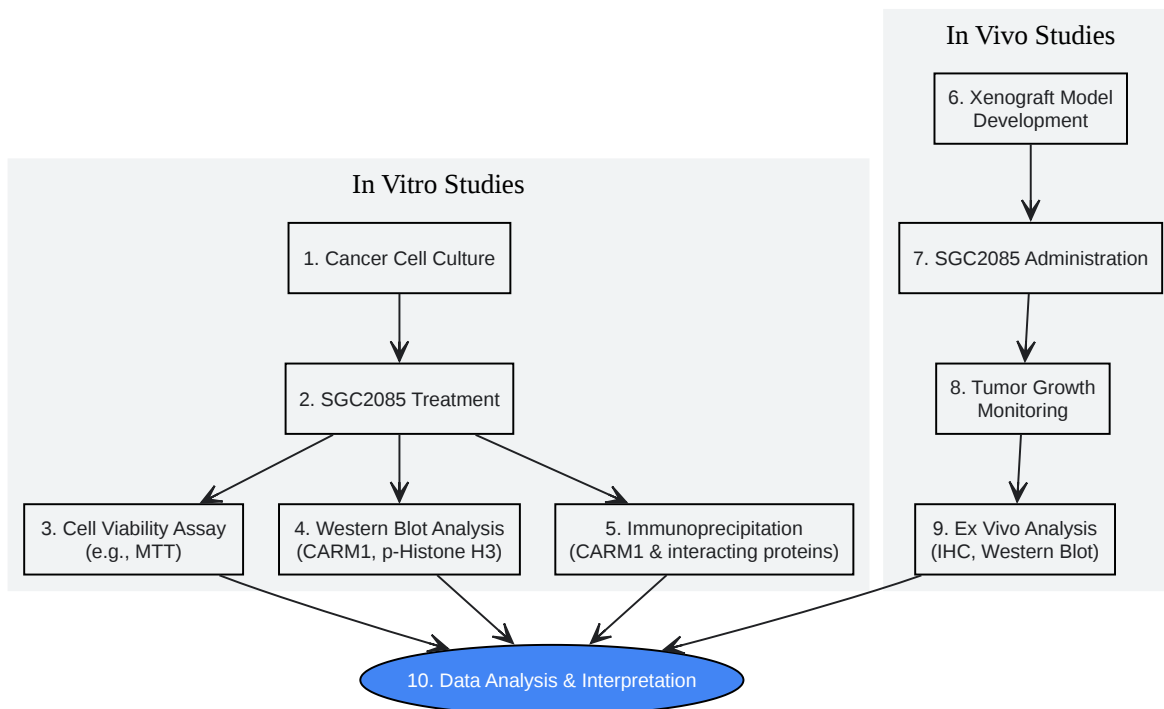
Target	IC50	Selectivity
CARM1 (PRMT4)	50 nM	>100-fold selective over other PRMTs (except PRMT6)
PRMT6	5.2 μ M	Weakly inhibits
PRMT1, PRMT3, PRMT5, PRMT7	>100 μ M	Not significantly inhibited
PRMT8	>50 μ M	Not significantly inhibited

Data compiled from publicly available sources.[\[1\]](#)

Signaling Pathways

CARM1 is a transcriptional coactivator involved in multiple signaling pathways that are critical in cancer progression. **SGC2085**, by inhibiting CARM1, can modulate these pathways.





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References

- [1. CARM1-expressing ovarian cancer depends on the histone methyltransferase EZH2 activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for SGC2085 in Cancer Research]. BenchChem, [2026]. [Online PDF]. Available at:

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